Application Notes and Protocols for NIR178 Administration in Mouse Models of Cancer

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Compound of Interest

Compound Name:	*NIR178*
Cat. No.:	*B1193346*

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These application notes provide a comprehensive overview of **NIR178** (also known as taminadenant or PBF-509), a potent and selective oral antagonist of the adenosine A2A receptor (A2AR), for use in preclinical mouse models of cancer. The protocols detailed below are based on established methodologies and aim to facilitate the investigation of **NIR178** as a promising immuno-oncology agent.

Mechanism of Action

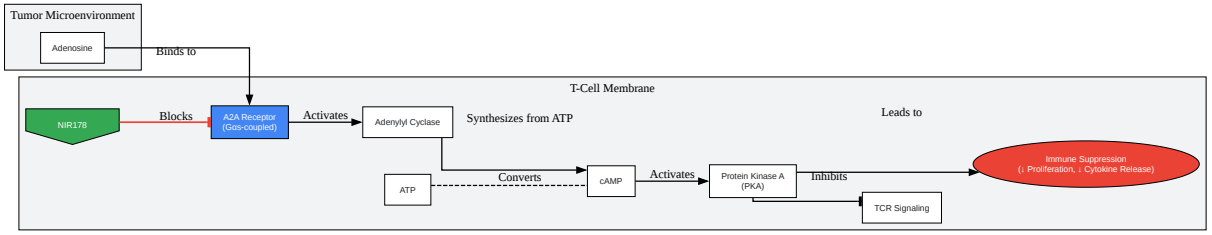
NIR178 functions as an immune checkpoint inhibitor by blocking the adenosine-mediated immunosuppressive pathway within the tumor microenvironment.[1] Extracellular adenosine, often abundant in tumors, binds to A2A receptors on immune cells, particularly T lymphocytes, leading to an increase in intracellular cyclic AMP (cAMP). This signaling cascade suppresses T-cell activation, proliferation, and effector functions, thereby allowing cancer cells to evade immune destruction. By antagonizing the A2A receptor, **NIR178** prevents this immunosuppression and restores T-cell-mediated antitumor immunity.[2]

Signaling Pathway

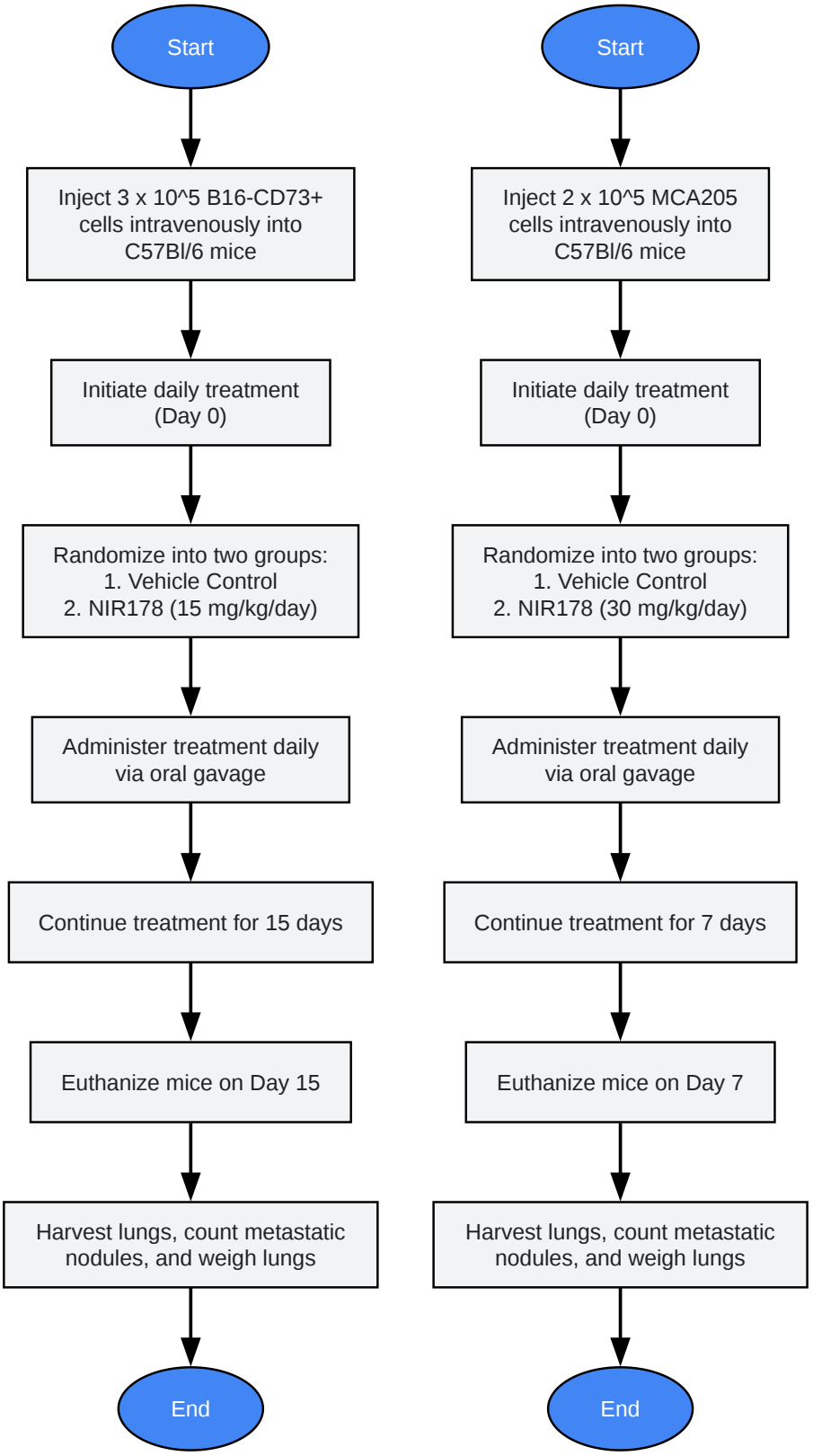
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The adenosine A2A receptor signaling pathway in T cells is a critical negative feedback loop that modulates immune responses.

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References

- 1. Tumor Immunotherapy Using A2A Adenosine Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 2. X-MOL [m.x-mol.com]
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